

# Ebecryl 220 chemical structure and properties

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## Compound of Interest

Compound Name: Ebecryl 220

Cat. No.: B14172328

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## Ebecryl 220: A Comprehensive Technical Guide

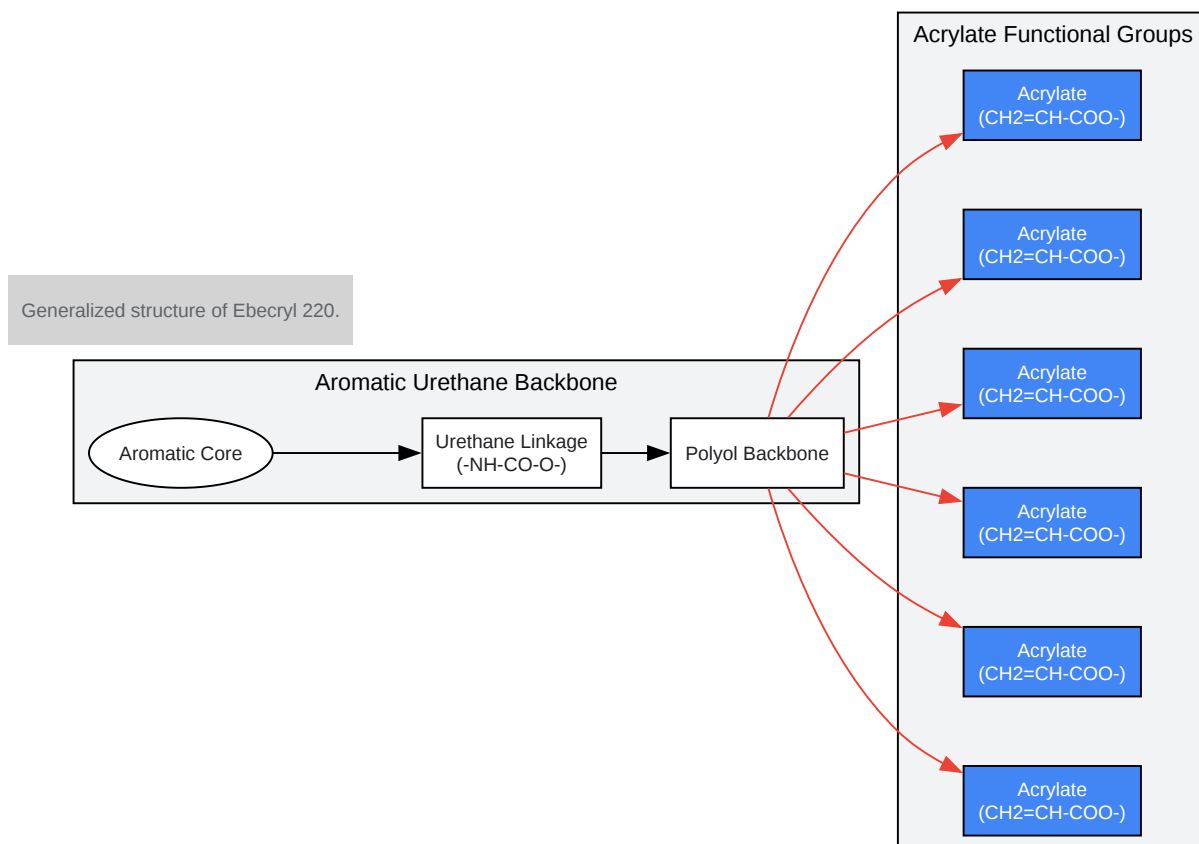
For Researchers, Scientists, and Drug Development Professionals

**Ebecryl 220** is a hexafunctional aromatic urethane acrylate oligomer known for its rapid curing characteristics under ultraviolet (UV) light or electron beam (EB) radiation.<sup>[1][2][3]</sup> Its chemical backbone imparts high reactivity, leading to the formation of hard, scratch-resistant, and chemically robust films.<sup>[2][4]</sup> These properties make it a valuable component in a variety of applications, including industrial wood coatings, lithographic inks, and protective coatings for plastics.<sup>[1][3][5]</sup>

## Chemical Structure and Functionality

**Ebecryl 220** is characterized by its aromatic urethane structure and six acrylate functional groups.<sup>[4][6]</sup> The aromatic nature of the oligomer contributes to the hardness and chemical resistance of the cured material. The hexa-functionality allows for a high degree of cross-linking upon polymerization, resulting in a densely networked polymer with excellent solvent resistance.<sup>[2][4]</sup>

Below is a generalized representation of the core structural elements of an aromatic urethane acrylate, highlighting the key functional groups.



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Caption: Generalized structure of **Ebecryl 220**.

## Physical and Chemical Properties

The following tables summarize the key physical and chemical properties of **Ebecryl 220**.

Property	Value	Unit
Chemical Family	Aromatic Urethane Acrylate	-
Functionality	6	-
Appearance	Clear liquid	-

Property	Value	Unit	Test Method
Viscosity @ 25°C	28500	mPa·s	
Color	2	Gardner	

## Performance Characteristics

Cured films of **Ebecryl 220** exhibit the following performance characteristics:

Feature	Description
Cure Response	Very fast cure response when exposed to ultraviolet light (UV) or an electron beam (EB). <a href="#">[1]</a> <a href="#">[2]</a>
Hardness	Cured films exhibit excellent hardness. <a href="#">[2]</a> <a href="#">[4]</a>
Solvent Resistance	Demonstrates excellent solvent resistance due to its high crosslink density. <a href="#">[2]</a> <a href="#">[4]</a>
Scratch Resistance	The high hardness of the cured film contributes to excellent scratch resistance. <a href="#">[2]</a>
Adhesion	Improves adhesion in formulated coatings. <a href="#">[2]</a>
Gloss	Contributes to high gloss in final formulations. <a href="#">[1]</a> <a href="#">[5]</a>
Pigment Wetting	Exhibits good pigment wetting properties, beneficial for ink and pigmented coating formulations. <a href="#">[2]</a>

## Experimental Protocols

Detailed experimental protocols for the characterization of urethane acrylates like **Ebecryl 220** are typically based on standardized ASTM or ISO methods. While specific internal testing methodologies of the manufacturer are proprietary, the following outlines the general principles for evaluating key properties.

**Viscosity Measurement:** The viscosity of **Ebecryl 220** is determined using a rotational viscometer at a controlled temperature, typically 25°C. A specified spindle and rotational speed are used to measure the resistance to flow, and the result is reported in milliPascal-seconds (mPa·s).

**Color Assessment:** The Gardner color scale is a common method for assessing the color of resins. The sample is visually compared to a set of calibrated Gardner color standards, and the number of the standard that most closely matches the sample's color is reported.

**Cure Response Evaluation:** The cure speed is often evaluated by determining the minimum UV dose (in mJ/cm<sup>2</sup>) or EB dose (in kGy) required to achieve a tack-free surface. This can be assessed by touch or by using a standardized scratch or rub test.

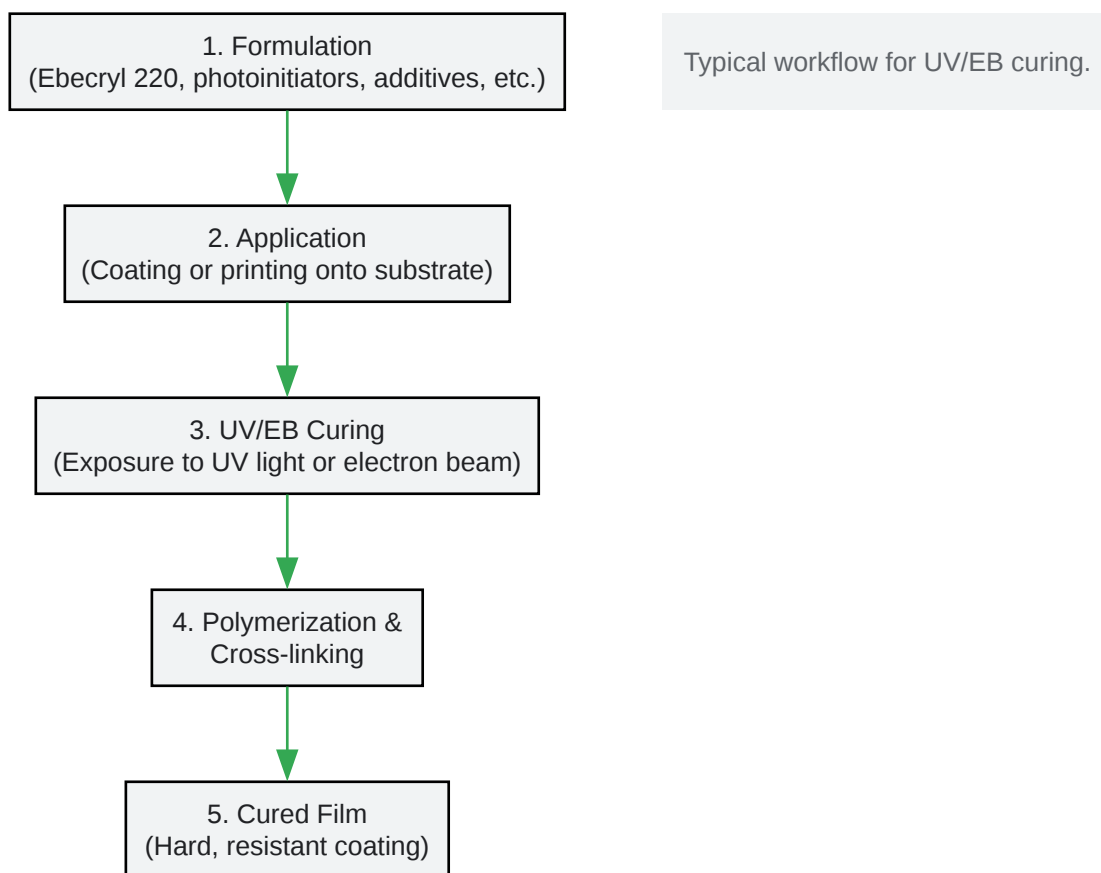
**Hardness Testing:** The hardness of a cured film is typically measured using a pencil hardness test (ASTM D3363) or a Koenig or Persoz pendulum hardness tester (ASTM D4366).

**Solvent Resistance Testing:** Solvent resistance is commonly evaluated by the methyl ethyl ketone (MEK) double rub test (ASTM D5402). A cloth saturated with MEK is rubbed back and forth over the cured film, and the number of double rubs required to break through the coating is recorded.

## Applications

The unique combination of properties of **Ebecryl 220** makes it suitable for a range of demanding applications where high performance is critical.

UV/EB Curing Workflow:



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Caption: Typical workflow for UV/EB curing.

#### Key Application Areas:

- **Wood Coatings and Fillers:** Provides a durable and protective finish for wood surfaces, enhancing their appearance and longevity.<sup>[1][3]</sup>
- **Lithographic and Other Inks:** Its fast curing and good pigment wetting properties are advantageous in high-speed printing processes.<sup>[1][2]</sup>
- **Scratch-Resistant Coatings for Plastics:** Imparts a hard, protective layer to plastic substrates, improving their durability and resistance to abrasion.<sup>[1][5]</sup>

## Safety and Handling

**Ebecryl 220** is a reactive chemical and should be handled in accordance with the information provided in its Safety Data Sheet (SDS).[7][8] Appropriate personal protective equipment, such as gloves and safety glasses, should be worn to avoid skin and eye contact.[7] The material should be stored in a cool, dry place away from direct sunlight and sources of heat to prevent premature polymerization.[8][9] Adequate ventilation is necessary when handling the uncured resin.

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